

Application Notes and Protocols: 3-Methyl-2-Oxopentanoic Acid

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Compound of Interest

Compound Name: *Pentanoic acid, 3-methyl-2-oxo-, (3S)-*

Cat. No.: *B1218809*

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Introduction

3-Methyl-2-oxopentanoic acid, also known as α -keto- β -methylvaleric acid or ketoisoleucine, is a branched-chain α -keto acid (BCKA) derived from the transamination of the essential amino acid L-isoleucine. This compound is a key metabolite in the catabolism of branched-chain amino acids (BCAAs). Dysregulation of its metabolism is centrally implicated in the pathophysiology of the inherited metabolic disorder Maple Syrup Urine Disease (MSUD), where its accumulation, along with other BCAAs and their corresponding keto acids, leads to severe neurological damage.^[1] Consequently, 3-methyl-2-oxopentanoic acid serves as a critical biomarker for MSUD and a valuable tool for researchers studying BCAA metabolism, neurotoxicity, and potential therapeutic interventions for related metabolic disorders. This document provides a comprehensive overview of the commercial sources, purity, and detailed protocols for the application of 3-methyl-2-oxopentanoic acid in a research setting.

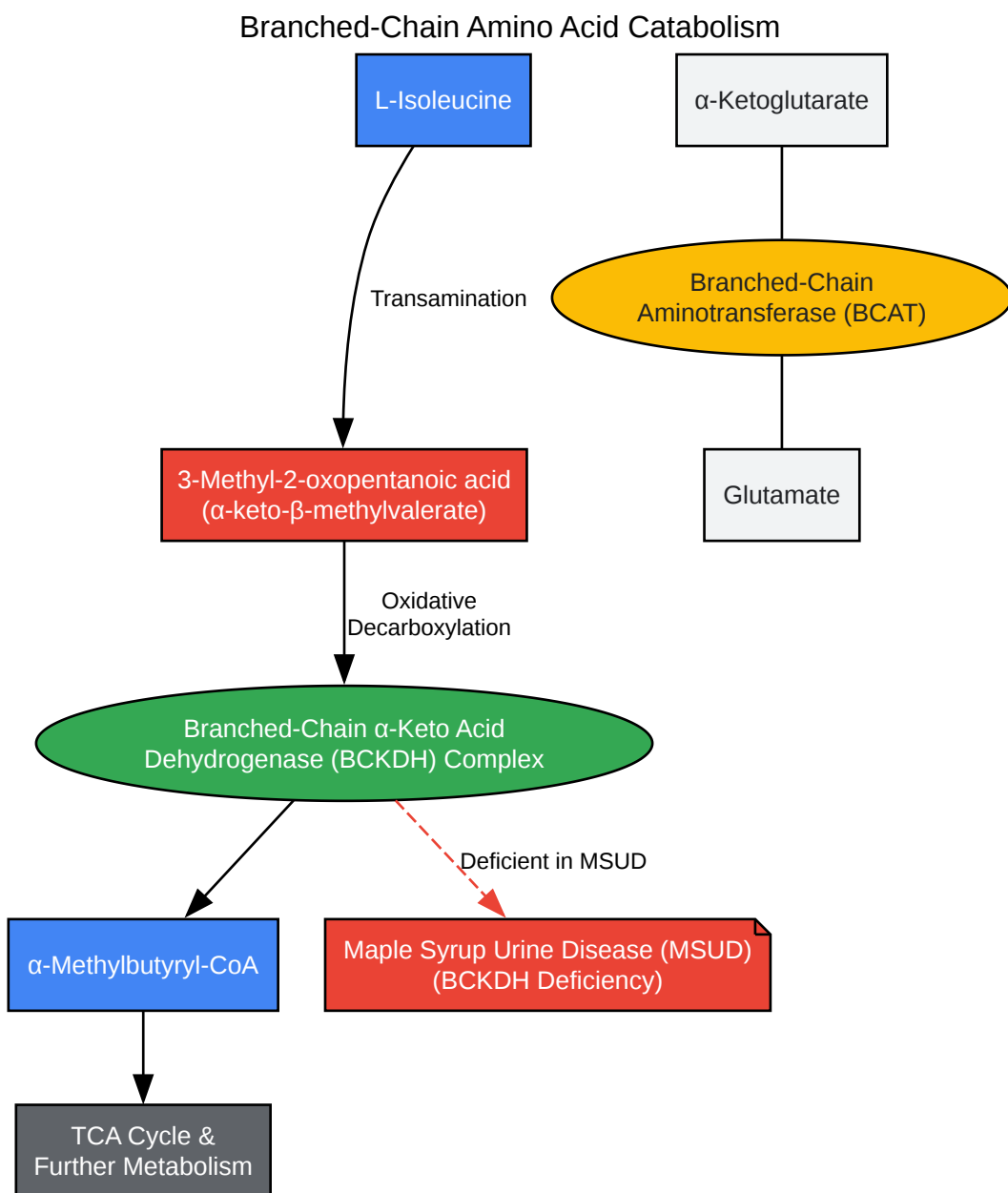
Commercial Sources and Purity

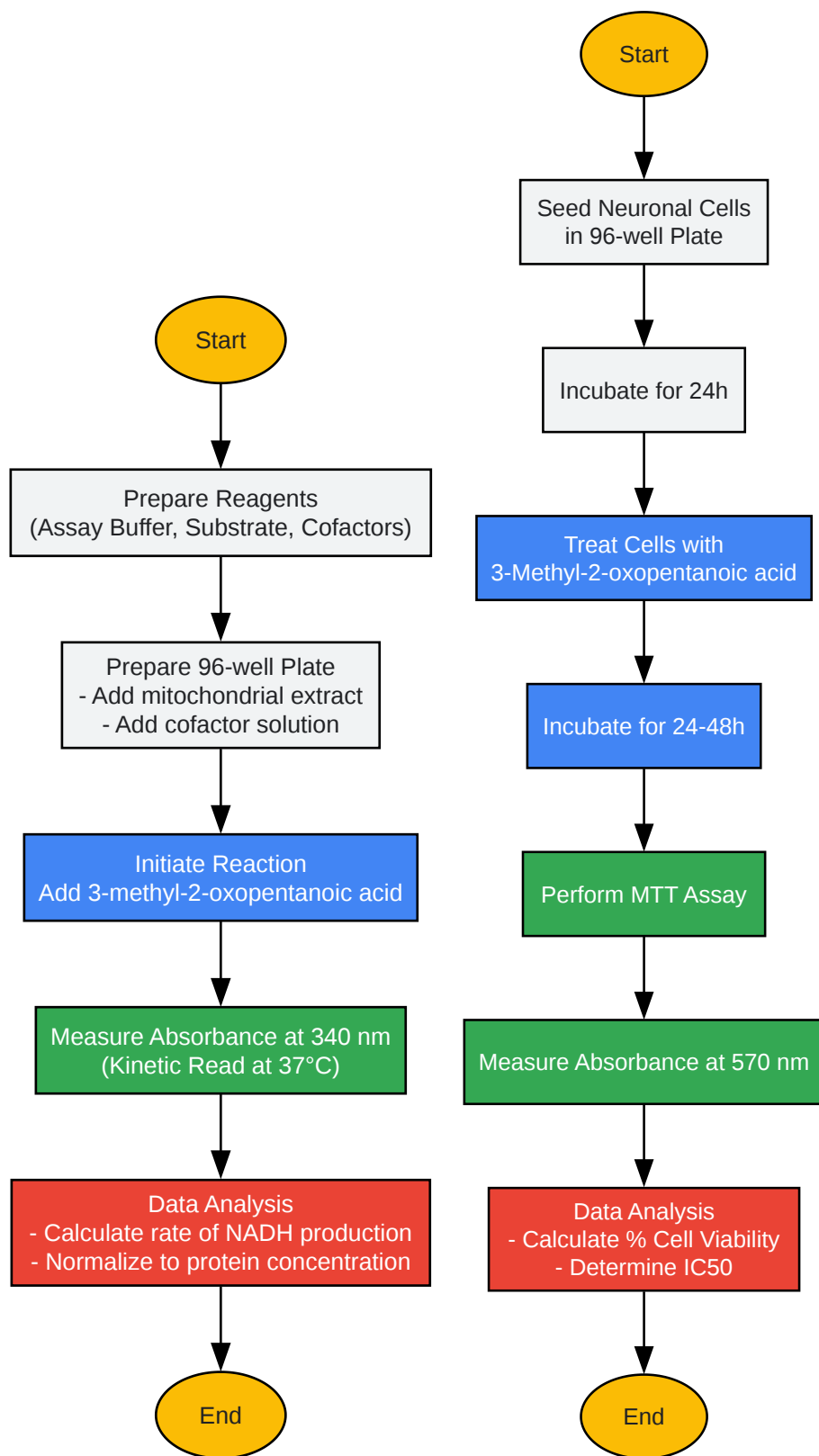
3-Methyl-2-oxopentanoic acid and its more stable sodium salt are available from several commercial suppliers. The purity of the compound is a critical consideration for experimental consistency and accuracy. The following table summarizes the available forms, purities, and analytical methods used for characterization by various vendors.

Supplier	Product Name	CAS Number	Form	Purity	Analytical Method
Sigma-Aldrich	3-Methyl-2-oxopentanoic acid sodium salt	3715-31-9	Powder	≥98%	Not specified
TCI Chemicals	3-Methyl-2-oxovaleric Acid	1460-34-0	Powder to lump	>95.0%	Gas Chromatography (GC)
DC Chemicals	3-Methyl-2-oxovaleric acid	1460-34-0	Not specified	98.9%	Not specified
CymitQuimica	3-Methyl-2-oxopentanoic acid sodium salt	3715-31-9	Solid	98%	Not specified
Alfa Chemistry	DL-3-Methyl-2-oxovaleric acid sodium salt	66872-74-0	Not specified	96%	Not specified

Signaling Pathway

The primary signaling pathway involving 3-methyl-2-oxopentanoic acid is the catabolism of branched-chain amino acids. This pathway is crucial for maintaining amino acid homeostasis and providing energy. A key regulatory point in this pathway is the branched-chain α -keto acid dehydrogenase (BCKDH) complex, which catalyzes the irreversible oxidative decarboxylation of 3-methyl-2-oxopentanoic acid and other BCKAs.





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References

- 1. Redirecting [linkinghub.elsevier.com]
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